optimizing NRX-103095 concentration for maximum efficacy

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name: *NRX-103095*

Cat. No.: *B10854704*

Get Quote

Technical Support Center: NRX-103095

Welcome to the technical support center for **NRX-103095**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on optimizing the use of **NRX-103095** for maximum efficacy in your experiments. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and data presentation to support your research endeavors.

Understanding NRX-103095

NRX-103095 is a small molecule enhancer of the protein-protein interaction between β-catenin and its cognate E3 ubiquitin ligase, SCFβ-TrCP.[1] By acting as a "molecular glue," **NRX-103095** promotes the ubiquitination and subsequent proteasomal degradation of β-catenin, particularly mutant forms that may accumulate in certain disease states.[2] The reported EC50 for enhancing the binding of phosphorylated β-catenin peptide to β-TrCP is 163 nM.[1]

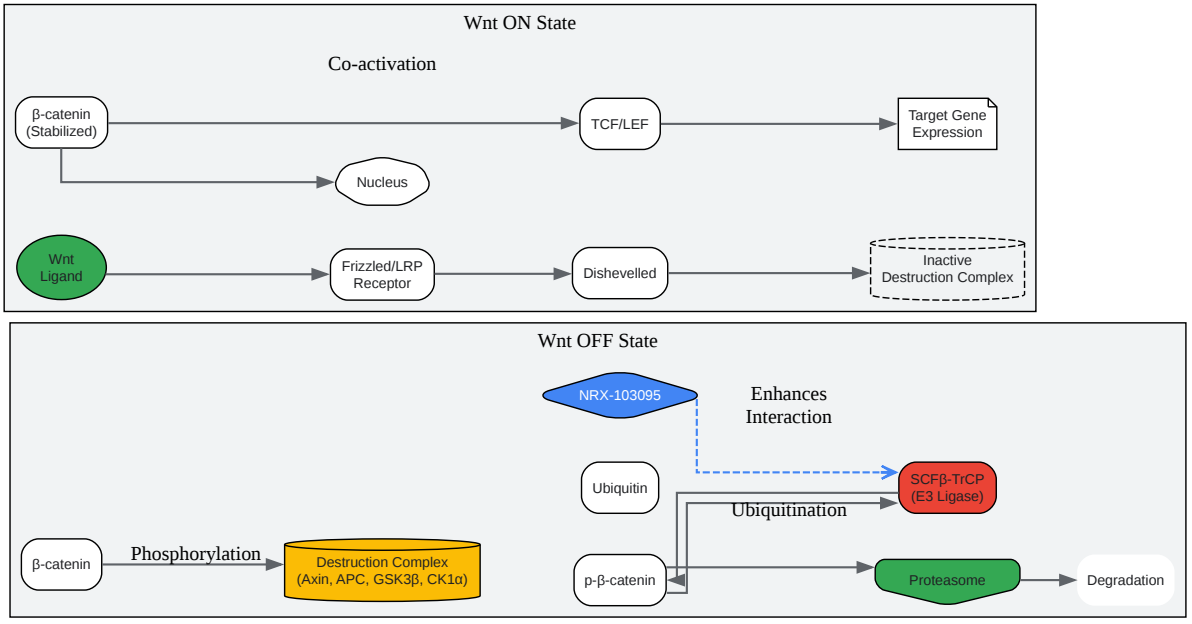
Signaling Pathway

The efficacy of **NRX-103095** is intrinsically linked to the Wnt/β-catenin signaling pathway. Under normal conditions, in the absence of a Wnt signal, β-catenin is targeted for degradation

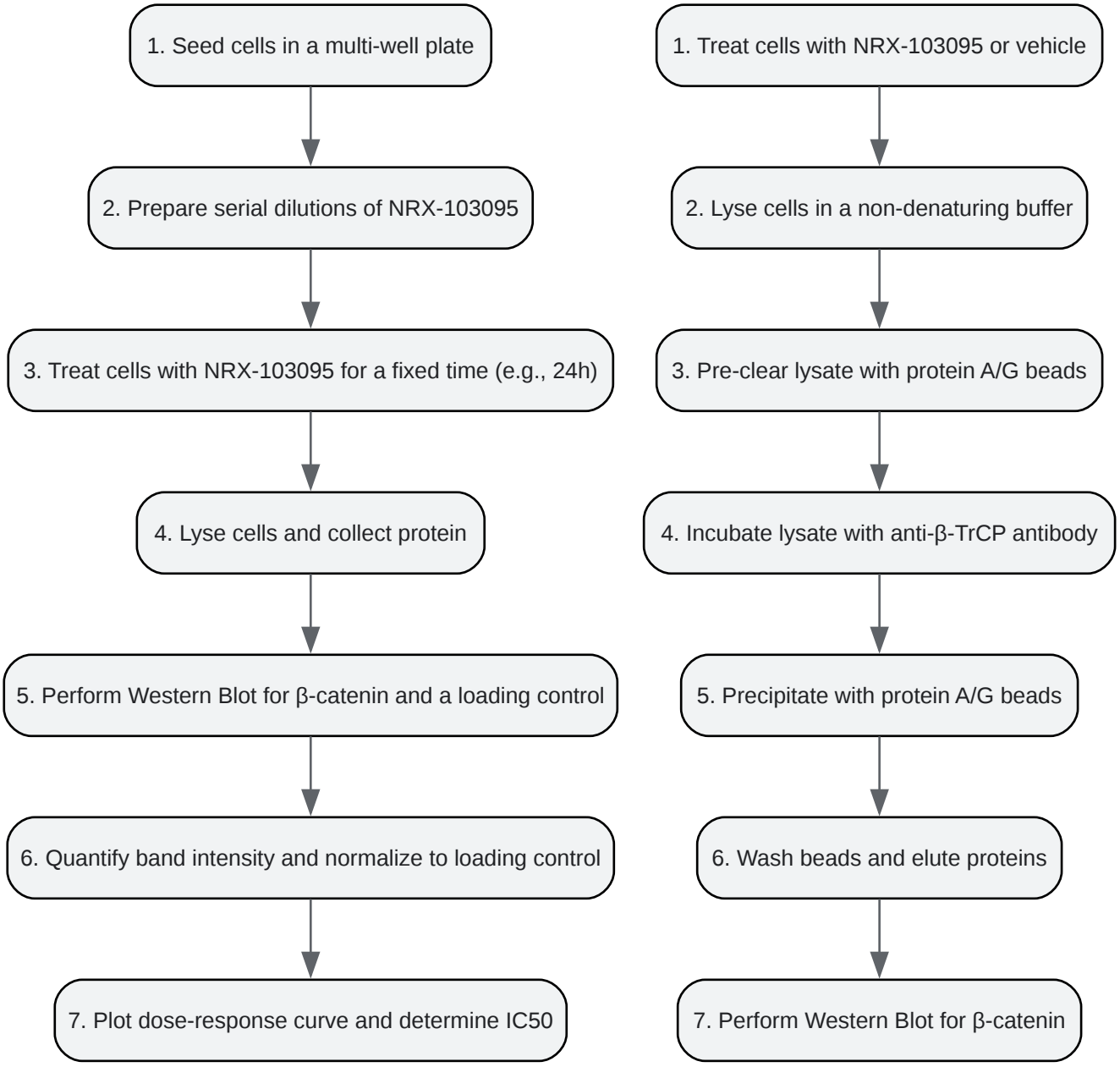
© 2026 BenchChem. All rights reserved.

by a "destruction complex" of proteins. This complex facilitates the phosphorylation of β-catenin, marking it for recognition by the SCFβ-TrCP E3 ligase and subsequent ubiquitination and degradation. **NRX-103095** enhances this natural process.

© 2026 BenchChem. All rights reserved.



© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

© 2026 BenchChem. All rights reserved.

- 1. medchemexpress.com [medchemexpress.com]
- 2. tenovapharma.com [tenovapharma.com]
- To cite this document: BenchChem. [optimizing NRX-103095 concentration for maximum efficacy]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10854704/docs#optimizing-nrx-103095-concentration-for-maximum-efficacy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.